

In-Depth Technical Guide: Desmethyl Thiosildenafil-d8 Molecular Weight

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Compound of Interest

Compound Name: Desmethyl thiosildenafil-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **Desmethyl thiosildenafil-d8**, a deuterated analog of Desmethyl thiosildenafil. This document is intended for researchers, scientists, and professionals in the field of drug development and analysis who utilize stable isotope-labeled internal standards for quantitative bioanalysis.

Core Data Presentation

The incorporation of deuterium atoms into the Desmethyl thiosildenafil molecule results in a predictable increase in its molecular weight. This mass shift is fundamental for its use as an internal standard in mass spectrometry-based assays, allowing for clear differentiation between the analyte and the standard. The table below summarizes the key molecular weight information.

Compound/Isotope	Molecular Formula	Molecular Weight (g/mol)
Desmethyl thiosildenafil	C ₂₁ H ₂₈ N ₆ O ₃ S ₂	476.62[1][2][3]
Desmethyl thiosildenafil-d8	C ₂₁ H ₂₀ D ₈ N ₆ O ₃ S ₂	484.66[4][5][6]
Hydrogen (H)	H	~1.008
Deuterium (D)	D	~2.014[4][5]

The mass difference of approximately 8.04 g/mol between the deuterated and non-deuterated compounds corresponds to the replacement of eight hydrogen atoms with eight deuterium atoms.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The determination of the molecular weight of **Desmethyl thiosildenafil-d8** is typically achieved using high-resolution mass spectrometry. The following is a generalized experimental protocol.

Objective: To accurately determine the molecular mass of **Desmethyl thiosildenafil-d8**.

Materials:

- **Desmethyl thiosildenafil-d8** reference standard
- High-performance liquid chromatography (HPLC) system
- High-resolution mass spectrometer (e.g., Orbitrap or TOF)
- Appropriate solvents (e.g., acetonitrile, water, formic acid)

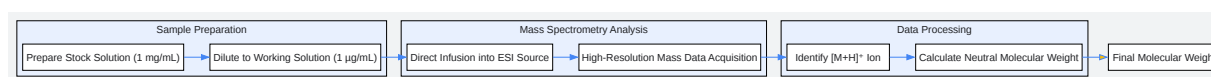
Methodology:

- **Sample Preparation:** A stock solution of **Desmethyl thiosildenafil-d8** is prepared in a suitable organic solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL. This is further diluted to a working concentration (e.g., 1 µg/mL) with an appropriate solvent mixture for infusion or LC-MS analysis.
- **Mass Spectrometer Calibration:** The mass spectrometer is calibrated according to the manufacturer's instructions using a standard calibration solution to ensure high mass accuracy.
- **Direct Infusion Analysis:** The prepared sample solution is directly infused into the mass spectrometer's ion source (e.g., electrospray ionization - ESI) at a constant flow rate.

- **Data Acquisition:** Mass spectra are acquired in positive ion mode over a relevant m/z range. The instrument is operated in high-resolution mode to enable accurate mass measurement.
- **Data Analysis:** The acquired spectrum is analyzed to identify the protonated molecular ion $[M+H]^+$. The accurate mass of this ion is determined, and the neutral molecular weight is calculated by subtracting the mass of a proton.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the molecular weight of **Desmethyl thiosildenafil-d8**.



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Caption: Workflow for Molecular Weight Determination.

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